

Solubility Profile of 2-Nitrobenzohydrazide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Nitrobenzohydrazide

CAS No.: 606-26-8

Cat. No.: B091997

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Nitrobenzohydrazide**, a compound of interest in various fields of chemical and pharmaceutical research. Understanding the solubility of this molecule is paramount for its synthesis, purification, handling, and application in experimental and developmental settings. This document summarizes known qualitative solubility data, provides detailed experimental protocols for quantitative solubility determination, and includes a workflow for its synthesis and purification.

Introduction to 2-Nitrobenzohydrazide

2-Nitrobenzohydrazide ($C_7H_7N_3O_3$, Molar Mass: 181.15 g/mol) is an aromatic hydrazide derivative containing a nitro group. Its chemical structure influences its physicochemical properties, including its solubility in various solvents. The presence of both a polar nitro group and a hydrogen-bonding hydrazide moiety, combined with a nonpolar benzene ring, results in a nuanced solubility profile. This guide aims to provide the necessary information for researchers to effectively work with this compound.

Qualitative Solubility of 2-Nitrobenzohydrazide

Qualitative data indicates that **2-Nitrobenzohydrazide** is soluble in methanol.^[1] Furthermore, common laboratory practice involves the recrystallization of **2-Nitrobenzohydrazide** from ethanol or ethyl acetate, which suggests that it has good solubility in these solvents at elevated temperatures and lower solubility at room temperature, a prerequisite for effective purification by recrystallization.^[1]

Quantitative Solubility Data

Despite a comprehensive search of scientific literature and chemical databases, specific quantitative solubility data for **2-Nitrobenzohydrazide** (e.g., in g/100 mL or mole fraction at various temperatures) is not readily available in published resources. The following table is therefore presented as a template for researchers to populate with experimentally determined data.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Mole Fraction (x)
Methanol				
Ethanol				
Ethyl Acetate				
Acetone				
Dichloromethane				
Water				

Experimental Protocols for Solubility Determination

To address the gap in quantitative data, researchers can employ established methodologies to determine the solubility of **2-Nitrobenzohydrazide**. The following are detailed protocols for the widely accepted shake-flask method, followed by either gravimetric or UV-Vis spectroscopic analysis.

Equilibrium Solubility Determination: Shake-Flask

Method

This method is considered the gold standard for determining the thermodynamic equilibrium solubility of a solid in a solvent.

Materials:

- **2-Nitrobenzohydrazide**
- Selected solvents (e.g., methanol, ethanol, ethyl acetate, water)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Screw-capped vials or flasks
- Syringe filters (0.45 μm , solvent-compatible)
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Saturated Solution:** Add an excess amount of **2-Nitrobenzohydrazide** to a known volume of the chosen solvent in a sealed vial. The presence of undissolved solid is essential to ensure the solution is saturated.
- **Equilibration:** Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C, 37 °C). Agitate the mixture for a sufficient duration (typically 24-48 hours) to allow the system to reach equilibrium. To confirm that equilibrium has been reached, samples can be taken at different time points (e.g., 24, 36, and 48 hours) and analyzed until the measured solubility is constant.
- **Phase Separation:** After equilibration, cease agitation and allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to sediment.

- **Sample Collection:** Carefully withdraw a known volume of the clear supernatant using a syringe pre-heated to the experimental temperature. Immediately filter the solution through a syringe filter to remove any undissolved microparticles.

Quantification of Dissolved Solute

This is a direct and highly reliable method for determining the concentration of the dissolved solute.

Procedure:

- Transfer a precisely measured volume of the filtered saturated solution into a pre-weighed, dry container (e.g., a glass petri dish or beaker).
- Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the **2-Nitrobenzohydrazide**.
- Once the solvent is completely removed, place the container in a desiccator to cool to room temperature.
- Weigh the container with the dried solute. The difference between this mass and the initial mass of the empty container is the mass of the dissolved **2-Nitrobenzohydrazide**.
- Calculate the solubility in the desired units (e.g., g/100 mL).

This method is suitable if **2-Nitrobenzohydrazide** has a chromophore that absorbs light in the UV-Vis spectrum.

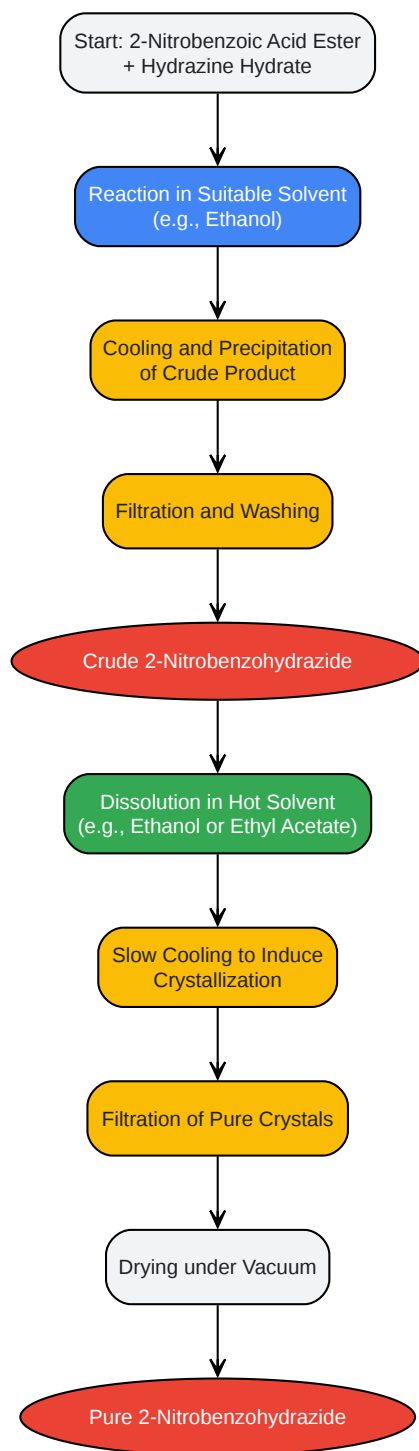
Procedure:

- **Preparation of a Calibration Curve:**
 - Prepare a stock solution of **2-Nitrobenzohydrazide** of a known concentration in the chosen solvent.
 - Perform a serial dilution of the stock solution to create a series of standard solutions with decreasing concentrations.

- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) using a UV-Vis spectrophotometer.
- Plot a calibration curve of absorbance versus concentration. The plot should be linear and pass through the origin.
- Analysis of the Saturated Solution:
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
 - Multiply this concentration by the dilution factor to obtain the concentration of the saturated solution, which represents the solubility of **2-Nitrobenzohydrazide**.

Workflow for Synthesis and Purification of 2-Nitrobenzohydrazide

The following diagram illustrates a typical workflow for the synthesis and subsequent purification by recrystallization of a hydrazide like **2-Nitrobenzohydrazide**. This process is intrinsically linked to the compound's solubility, as the choice of reaction and recrystallization solvents is critical for yield and purity.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. 2-NITROBENZHYDRAZIDE | 606-26-8 \[amp.chemicalbook.com\]](#)
- To cite this document: BenchChem. [Solubility Profile of 2-Nitrobenzohydrazide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091997/docs#solubility-profile-of-2-nitrobenzohydrazide-a-technical-guide\]](https://www.benchchem.com/product/b091997/docs#solubility-profile-of-2-nitrobenzohydrazide-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

